

Essential Safety and Disposal Procedures for M1001

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Compound of Interest

Compound Name: M1001

Cat. No.: B1675829

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This document provides critical safety and logistical information for the proper handling and disposal of **M1001**, identified as the chemical compound 3-((2-(pyrrolidin-1-yl)phenyl)amino)benzo[d]isothiazole 1,1-dioxide. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard chemical waste management practices.

Quantitative Hazard Data

The following table summarizes the known hazards associated with **M1001**, based on available Safety Data Sheets (SDS).^[1]

Hazard Statement	GHS Classification	Description
H302	Acute Toxicity, Oral (Category 4)	Harmful if swallowed.
H315	Skin Irritation (Category 2)	Causes skin irritation.
H319	Eye Irritation (Category 2A)	Causes serious eye irritation.
H335	Specific Target Organ Toxicity - Single Exposure (Category 3)	May cause respiratory irritation.

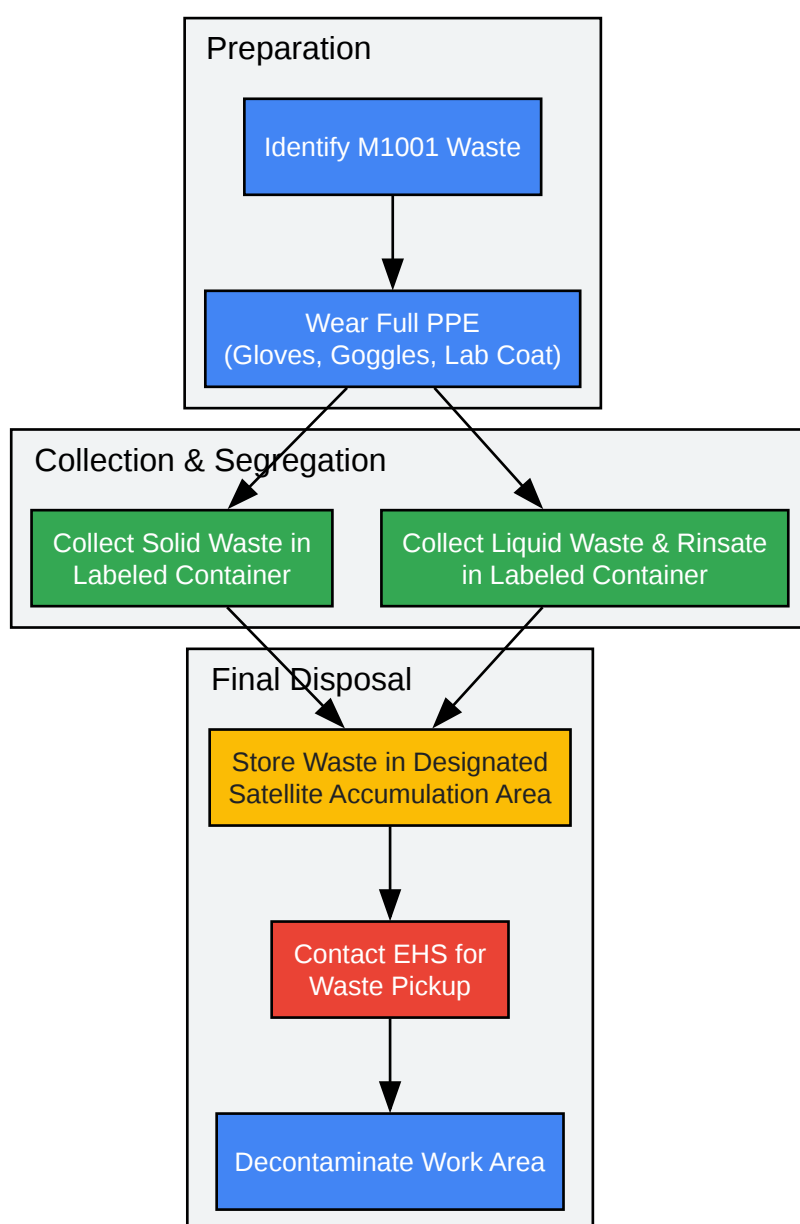
Experimental Protocol: Proper Disposal of M1001

Adherence to the following step-by-step protocol is mandatory for the disposal of **M1001** and any contaminated materials.

- Don Personal Protective Equipment (PPE): Before handling **M1001**, all personnel must wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a laboratory coat. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Waste Segregation:
 - Solid Waste: Collect any solid **M1001** waste, including residual powder and contaminated items (e.g., weigh boats, pipette tips), in a dedicated, properly sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: If **M1001** has been dissolved in a solvent (e.g., DMSO), collect the solution in a designated container for hazardous liquid waste. Ensure the container is compatible with the solvent used.
 - Empty Containers: Triple-rinse empty **M1001** containers with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. After rinsing, deface the label on the empty container before disposing of it according to your institution's guidelines for empty chemical containers.
- Waste Container Labeling: All hazardous waste containers must be clearly labeled with the following information:
 - The words "Hazardous Waste"
 - Full Chemical Name: 3-((2-(pyrrolidin-1-yl)phenyl)amino)benzo[d]isothiazole 1,1-dioxide
 - CAS Number: 874590-32-6
 - Associated Hazards (e.g., Toxic, Irritant)
- Storage of Waste: Store sealed hazardous waste containers in a designated and secure satellite accumulation area until they are collected for disposal. This area should be away from general laboratory traffic and incompatible materials.

- Arranging for Disposal: Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste. Do not attempt to dispose of **M1001** down the drain or in the regular trash.
- Decontamination: After handling and disposal, thoroughly decontaminate all surfaces and equipment that came into contact with **M1001**. Use an appropriate solvent and cleaning agents. Dispose of all cleaning materials as hazardous waste.

M1001 Disposal Workflow



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Caption: **M1001** Disposal Workflow Diagram.

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References

- 1. file.bldpharm.com [file.bldpharm.com]
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